

# Personal protective equipment for handling Trichloromethanesulfonyl chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trichloromethanesulfonyl chloride

Cat. No.: B166823

[Get Quote](#)

## Essential Safety and Handling Guide for Trichloromethanesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Trichloromethanesulfonyl chloride** (CAS No. 2547-61-7). Adherence to these procedures is essential to ensure a safe laboratory environment.

**Trichloromethanesulfonyl chloride** is a corrosive material that can cause severe skin burns, eye damage, and respiratory irritation.[1][2] This document outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to minimize risk.

## Immediate Safety Information

Hazard Statement	Description	GHS Classification
H314	Causes severe skin burns and eye damage[1][2]	Skin Corrosion/Irritation, Category 1B
H335	May cause respiratory irritation[1]	Specific Target Organ Toxicity (Single Exposure), Category 3

## Personal Protective Equipment (PPE)

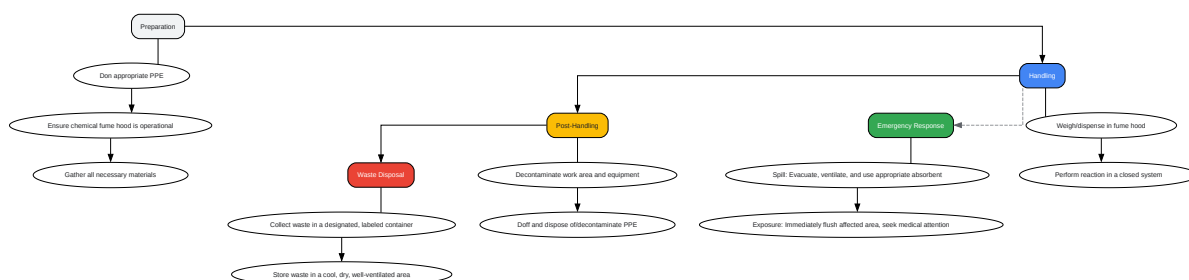
Proper selection and use of PPE are the most critical lines of defense against exposure to **Trichloromethanesulfonyl chloride**. The following table summarizes the required PPE.

Body Part	Protective Equipment	Standard/Specification
Eyes/Face	Safety glasses with side shields and a face shield	EN 166 or ANSI Z87.1
Hands	Chemical-resistant gloves (e.g., Butyl rubber, Viton®)	EN 374
Respiratory	Full-face respirator with Type P3 (EN 143) cartridges	NIOSH or EN 140/143 approved
Body	Chemical-resistant lab coat or apron	---
Feet	Closed-toe shoes	---

Note: Always inspect PPE for integrity before use. Contaminated clothing should be removed immediately and decontaminated before reuse.

## Operational Plan for Handling

A systematic approach is crucial when working with **Trichloromethanesulfonyl chloride**. The following workflow outlines the key steps for safe handling.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Trichloromethanesulfonyl chloride 97 2547-61-7 [sigmaaldrich.com]

- 2. Trichloromethanesulfonyl chloride | CCl<sub>4</sub>O<sub>2</sub>S | CID 75684 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Trichloromethanesulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166823#personal-protective-equipment-for-handling-trichloromethanesulfonyl-chloride]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)